

Personal protective equipment for handling 3-Cyclohexylpropan-1-ol

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Compound of Interest

Compound Name: 3-Cyclohexylpropan-1-ol

Cat. No.: B073554

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Essential Safety and Handling Guide for 3-Cyclohexylpropan-1-ol

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This document provides critical safety and logistical information for the handling and disposal of **3-Cyclohexylpropan-1-ol** (CAS No. 1124-63-6). Adherence to these protocols is essential for ensuring laboratory safety and operational integrity.

Hazard Identification and Personal Protective Equipment (PPE)

While some safety data sheets (SDS) may not classify **3-Cyclohexylpropan-1-ol** as hazardous under OSHA's 2012 Hazard Communication Standard, it is classified as a combustible liquid.^[1] A conservative approach to personal protection is mandatory. The following table summarizes the required and recommended PPE.

PPE Category	Specification	Rationale
Eye Protection	Chemical splash goggles. A face shield should be worn when handling larger quantities or when there is a significant splash risk.	Protects against splashes and vapors.
Hand Protection	Chemical-resistant gloves (e.g., Nitrile).	Prevents skin contact.
Body Protection	A standard laboratory coat is required. For procedures involving larger volumes (>1 L) or significant fire risk, a flame-resistant lab coat should be worn.	Protects skin from accidental spills and splashes.
Footwear	Closed-toe, closed-heel shoes.	Prevents exposure from spills.
Respiratory	Use in a well-ventilated area or a chemical fume hood.	Minimizes inhalation of vapors.

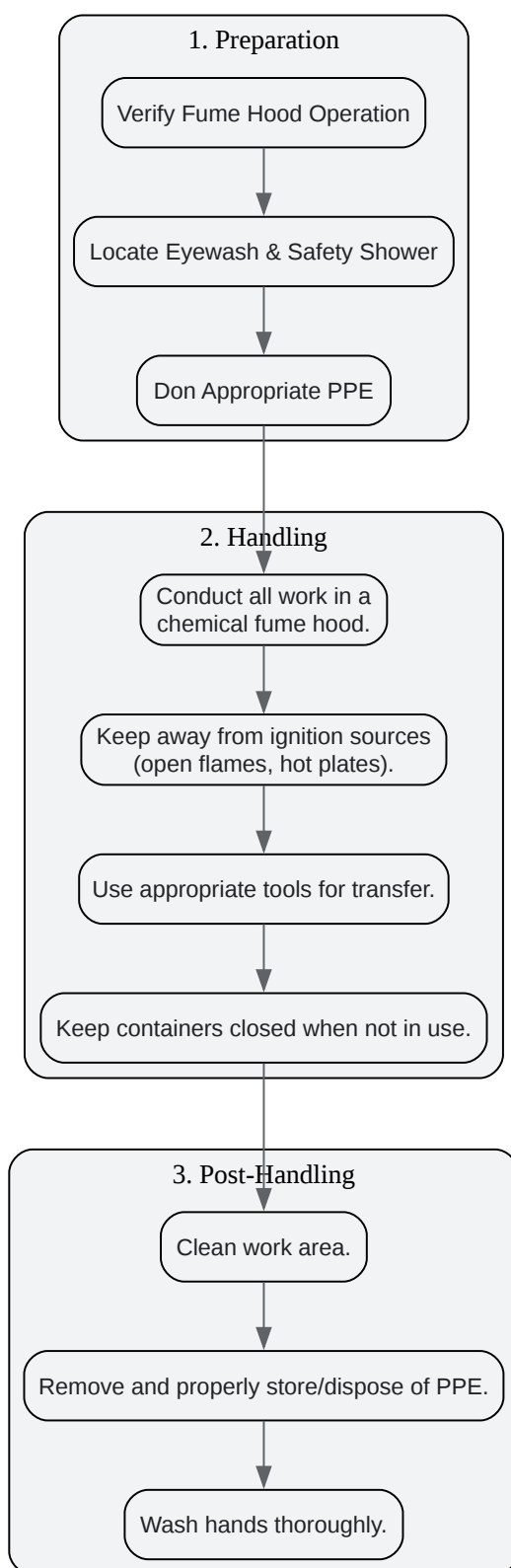
Physical and Chemical Properties

Understanding the physical properties of **3-Cyclohexylpropan-1-ol** is crucial for safe handling and storage.

Property	Value
Appearance	Clear, viscous liquid
Molecular Formula	C ₉ H ₁₈ O
Molecular Weight	142.24 g/mol
Boiling Point	218 °C (lit.)
Flash Point	102.00 °C (215.6 °F) - closed cup
Density	0.937 g/mL at 25 °C (lit.)

Operational Plan: Step-by-Step Handling Protocol

This workflow outlines the essential steps for the safe handling of **3-Cyclohexylpropan-1-ol** in a laboratory setting.



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Safe Handling Workflow for **3-Cyclohexylpropan-1-ol**

Spill Management Protocol

In the event of a spill, immediate and appropriate action is critical to mitigate risks.

- **Evacuate and Alert:** Evacuate the immediate area of the spill. Alert all nearby personnel and the laboratory safety officer.
- **Containment (for small spills):** If the spill is small and you are trained to do so, contain the spill using an inert absorbent material such as sand, vermiculite, or a commercial sorbent pad.
- **Cleanup:** Use non-sparking tools to collect the absorbed material. Place the material in a sealed, properly labeled container for hazardous waste disposal.
- **Decontamination:** Clean the spill area with an appropriate solvent, followed by soap and water.
- **Ventilation:** Ensure the area is well-ventilated during and after the cleanup.

Disposal Plan

Chemical waste generators must adhere to local, regional, and national hazardous waste regulations.

- **Waste Collection:** Collect all waste containing **3-Cyclohexylpropan-1-ol**, including contaminated absorbents and disposable PPE, in a designated, leak-proof, and clearly labeled hazardous waste container. The container must be compatible with the chemical.
- **Labeling:** The waste container must be labeled with "Hazardous Waste" and the full chemical name: "**3-Cyclohexylpropan-1-ol**".
- **Storage of Waste:** Store the sealed waste container in a designated satellite accumulation area, away from incompatible materials. It is good practice to store flammable liquid waste in a flammable storage cabinet.
- **Disposal:** Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office. Do not pour **3-Cyclohexylpropan-1-ol** down the drain.

- Empty Containers: Empty containers should be triple-rinsed with a suitable solvent. The rinsate should be collected as hazardous waste. After rinsing, the container label should be defaced, and the container can be disposed of as regular laboratory glass or plastic waste, in accordance with institutional policies.

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References

- 1. research.arizona.edu [research.arizona.edu]
- To cite this document: BenchChem. [Personal protective equipment for handling 3-Cyclohexylpropan-1-ol]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b073554#personal-protective-equipment-for-handling-3-cyclohexylpropan-1-ol\]](https://www.benchchem.com/product/b073554#personal-protective-equipment-for-handling-3-cyclohexylpropan-1-ol)

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